

The Solubility Profile of Acid Brown 14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Acid Brown 14** (CAS 5850-16-8), a diazo acid dye. The document is intended for researchers, scientists, and professionals in drug development and related fields who may use this dye in various applications, from textile and leather dyeing to specialized staining protocols. This guide compiles available quantitative and qualitative solubility data, details the physicochemical properties of the dye, and provides a standardized experimental protocol for determining its solubility in various solvents. Furthermore, it explores the theoretical underpinnings of its solubility, focusing on the influence of solvent polarity, temperature, and pH.

Introduction

Acid Brown 14 is a water-soluble anionic dye widely utilized for its ability to color protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[1][2]} Its molecular structure contains sulfonic acid groups, typically as sodium salts, which impart a negative charge in aqueous solutions and are key to its solubility and dyeing mechanism.^{[1][3]} Understanding the solubility of **Acid Brown 14** in different solvent systems is critical for optimizing its use in industrial processes, developing new applications, and for its removal from industrial effluents.^{[4][5][6]} This guide addresses the core need for detailed solubility data and standardized methodologies for its determination.

Physicochemical Properties of Acid Brown 14

A summary of the key physicochemical properties of **Acid Brown 14** is presented below.

Property	Value	Reference(s)
C.I. Name	Acid Brown 14	[7]
C.I. Number	20195	[8]
CAS Number	5850-16-8	[8]
Molecular Formula	C ₂₆ H ₁₆ N ₄ Na ₂ O ₈ S ₂	[7][8]
Molecular Weight	622.54 g/mol	[7][8]
Appearance	Red-brown to orange-brown powder	[8][9]
Density	1.744 g/cm ³ (at 20°C)	[2][8]

Quantitative Solubility Data

Quantitative solubility data for **Acid Brown 14** in a wide range of organic solvents is not extensively reported in publicly available literature. The primary solvent of interest for its main applications is water.

Solubility in Aqueous Media

The solubility of **Acid Brown 14** in water is established, though values can vary slightly between sources.

Solvent	Temperature	Solubility	Reference(s)
Water	20°C	1.55 g/L	[2][8][9]

Solubility in Organic Solvents

While precise quantitative data is scarce, qualitative descriptions are available for some common organic solvents. The dye is generally characterized by its limited solubility in many organic media.

Solvent	Qualitative Solubility	Reference(s)
Ethanol	Slightly soluble	[2] [7] [9]
Methanol	Data not available	
Acetone	Data not available	
Dimethyl Sulfoxide (DMSO)	Data not available	

Given the lack of specific data, it is recommended that researchers determine solubility empirically for their solvent of choice using the protocol outlined in Section 5.

Factors Influencing Solubility

The solubility of acid dyes like **Acid Brown 14** is not a fixed value but is influenced by several environmental and structural factors.

Effect of Temperature

For most ionic compounds and dyes, solubility in water increases with temperature.[\[10\]](#) This is because the dissolution process is often endothermic, meaning it consumes heat. Increasing the temperature provides the necessary energy to break the solute-solute and solvent-solvent bonds, facilitating dissolution.[\[10\]](#) While specific data points for **Acid Brown 14** across a temperature range are not available, it is a general principle that preparing higher concentration stock solutions may be possible by gently warming the solvent.[\[11\]](#)

Effect of pH

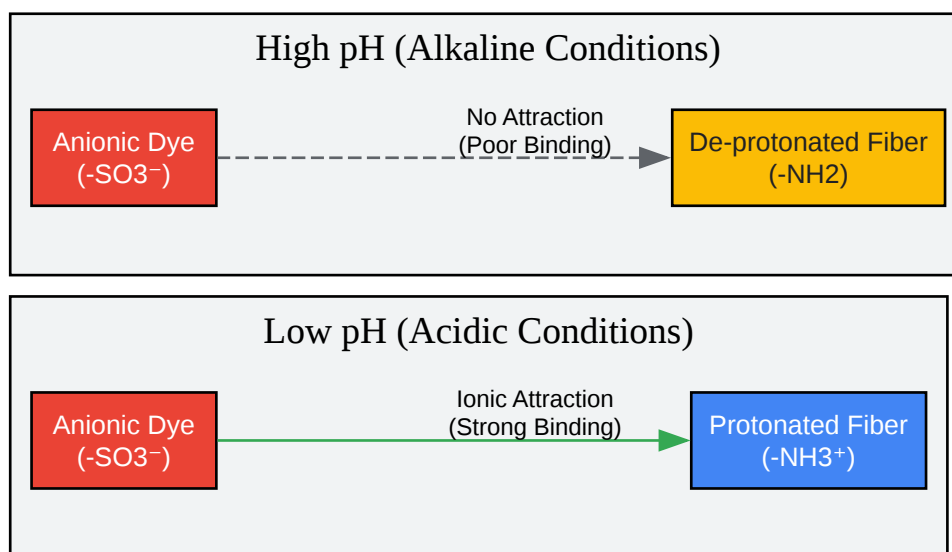
The pH of the solvent system has a profound impact on the solubility of acid dyes.[\[12\]](#) **Acid Brown 14** possesses sulfonic acid groups ($-\text{SO}_3\text{H}$) which are typically in the salt form ($-\text{SO}_3^-\text{Na}^+$). In solution, the sulfonate groups are anionic. The solubility of the dye is linked to its charge state.[\[13\]](#)

- In acidic to neutral solutions (low pH): The sulfonic acid groups are ionized (anionic), which promotes solubility in polar solvents like water. The dyeing of protein fibers is typically carried out under acidic conditions (pH 2.5-6) to protonate the amino groups on the fibers, creating cationic sites ($-\text{NH}_3^+$) that strongly attract the anionic dye molecules.[\[13\]](#)[\[14\]](#)

- In highly alkaline solutions (high pH): The overall charge of the molecule can be affected, which may influence its solubility characteristics.

The diagram below illustrates the general principle of how pH affects the ionization of an acid dye and its interaction with a protein fiber, which is fundamental to its application and solubility behavior.

Figure 1. pH effect on Acid Dye interaction.



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Figure 1. pH effect on Acid Dye interaction.

Experimental Protocol for Solubility Determination

This section provides a standardized gravimetric method for determining the saturation solubility of **Acid Brown 14** in a specific solvent at a controlled temperature. This protocol is adapted from established methods for dye solubility testing.^[15]

Objective

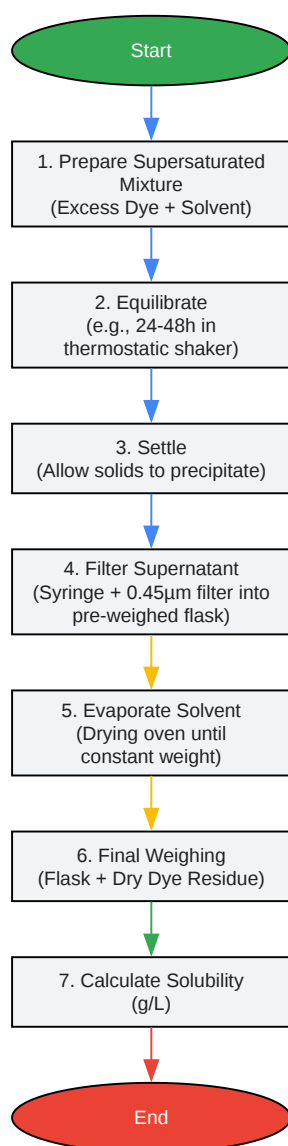
To determine the saturation solubility (in g/L) of **Acid Brown 14** in a selected solvent at a specified temperature (e.g., 25°C).

Materials and Equipment

- **Acid Brown 14** (analytical grade)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Glass vials with screw caps
- Volumetric flasks (pre-weighed)
- Syringes and syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or nylon)
- Drying oven (vacuum oven preferred)
- Desiccator

Procedure

The workflow for this protocol is illustrated in the diagram below.



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Figure 2. Workflow for Gravimetric Solubility Determination.

- Preparation of Saturated Solution:
 - Add an excess amount of **Acid Brown 14** powder (enough to ensure undissolved solid remains after equilibration) into a series of glass vials.
 - Accurately add a known volume of the chosen solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature.
 - Agitate the vials for a sufficient period (typically 24-48 hours) to ensure equilibrium between the dissolved and undissolved dye is reached.
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
 - Carefully withdraw a known volume of the clear supernatant using a syringe.
 - Attach a 0.45 μm syringe filter and dispense the saturated solution into a pre-weighed, clean, and dry volumetric flask. Record the exact volume transferred.
- Gravimetric Analysis:
 - Place the volumetric flask containing the filtered solution into a drying oven. Set the temperature high enough to evaporate the solvent efficiently but low enough to prevent dye degradation (e.g., 60-80°C). A vacuum oven is recommended for heat-sensitive solvents or to expedite drying.
 - Once all the solvent has evaporated, transfer the flask to a desiccator and allow it to cool to room temperature.
 - Weigh the flask with the dried dye residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant weight is achieved (e.g., ± 0.0002 g).

Calculation of Solubility

Calculate the solubility (S) in grams per liter (g/L) using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$$

Where:

- Mass of dried dye = (Final constant weight of flask + dye) - (Initial weight of empty flask)
- Volume of filtered solution = The exact volume of the saturated solution transferred in step 3.

Conclusion

This technical guide consolidates the known solubility information for **Acid Brown 14**, highlighting its established solubility in water and its more limited, qualitative solubility in organic solvents. The primary factors influencing its solubility—temperature and pH—have been discussed in the context of general principles for acid dyes. For applications requiring precise solubility data in specific non-aqueous systems, a detailed and robust gravimetric protocol has been provided. The diagrams included offer clear visual aids for understanding the key conceptual and experimental workflows. This document serves as a foundational resource for scientists and researchers, enabling them to effectively utilize **Acid Brown 14** in their work.

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- To cite this document: BenchChem. [The Solubility Profile of Acid Brown 14: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668934#solubility-of-acid-brown-14-in-different-solvents]

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